Application Notes and Protocols: 2-Methoxy-5-propylphenol in Pharmaceutical Synthesis

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Compound of Interest

Compound Name:	*2-Methoxy-5-propylphenol*
CAS No.:	*58539-27-8*
Cat. No.:	*B3054153*

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Foreword: Navigating the Synthetic Landscape of 2-Methoxy-5-propylphenol

To our fellow researchers, scientists, and drug development professionals, this document serves as a detailed guide to the potential applications of **2-Methoxy-5-propylphenol** in pharmaceutical synthesis. It is critical to establish at the outset that while the broader class of 2-methoxyphenols has garnered interest for various biological activities, direct, published applications of **2-Methoxy-5-propylphenol** as a key starting material in the synthesis of marketed pharmaceuticals are not extensively documented.

Therefore, this guide adopts a forward-looking, hypothesis-driven approach. We will explore the scientifically plausible applications of **2-Methoxy-5-propylphenol** by drawing parallels with structurally similar and well-established precursors in medicinal chemistry. The protocols and synthetic schemes detailed herein are based on established chemical transformations and are intended to serve as a foundational blueprint for discovery and development efforts. Our objective is to illuminate the untapped potential of this versatile molecule.

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Introduction to **2-Methoxy-5-propylphenol**: A Profile

2-Methoxy-5-propylphenol, also known as dihydroeugenol, is an organic compound with the chemical formula $C_{10}H_{14}O_2$[1][2]. It belongs to the guaiacol family, characterized by a methoxy group ortho to a hydroxyl group on a benzene ring.

Table 1: Physicochemical Properties of **2-Methoxy-5-propylphenol**

Property	Value	Source
Molecular Formula	$C_{10}H_{14}O_2$	[1]
Molecular Weight	166.22 g/mol	[1]
IUPAC Name	2-methoxy-5-propylphenol	[1]
Appearance	Not specified, likely a solid or liquid	-
Solubility	Data not readily available	-

The strategic placement of the hydroxyl, methoxy, and propyl groups on the aromatic ring makes **2-Methoxy-5-propylphenol** an intriguing candidate for further chemical modification in the pursuit of novel therapeutic agents.

Potential Therapeutic Relevance: Inferences from Analogous Structures

The therapeutic potential of derivatives of **2-Methoxy-5-propylphenol** can be inferred from the known biological activities of related 2-methoxyphenol compounds.

Antioxidant and Anti-inflammatory Properties

The 2-methoxyphenol (guaiacol) moiety is a well-established pharmacophore known for its antioxidant properties. The phenolic hydroxyl group can act as a hydrogen donor to scavenge free radicals, a key process in mitigating oxidative stress which is implicated in a multitude of diseases including atherosclerosis, neurodegenerative disorders, and cancer[3]. Studies on

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various 2-methoxyphenol derivatives have demonstrated their capacity to inhibit lipid peroxidation and scavenge radicals[3][4].

Furthermore, several 2-methoxyphenols have been identified as inhibitors of cyclooxygenase (COX) enzymes, particularly COX-2, which is a key mediator of inflammation and pain[4]. This suggests that novel compounds derived from **2-Methoxy-5-propylphenol** could be explored as potential anti-inflammatory agents.

A Novel Scaffold for Cannabinoid-like Molecules

A particularly compelling, albeit theoretical, application of **2-Methoxy-5-propylphenol** lies in the synthesis of novel cannabinoid receptor modulators. The structure of **2-Methoxy-5-propylphenol** bears a striking resemblance to olivetol, a key precursor in the synthesis of cannabidiol (CBD) and other cannabinoids[5][6]. The primary difference is the presence of a methoxy group in place of one of the hydroxyl groups of the resorcinol core of olivetol.

This structural similarity suggests that **2-Methoxy-5-propylphenol** could be utilized in established synthetic routes to create novel cannabinoid-like structures with potentially unique pharmacological profiles. These "neocannabinoids" could offer altered binding affinities for cannabinoid receptors (CB1 and CB2) and potentially novel therapeutic applications[6].

Synthetic Protocols and Methodologies

The following sections provide detailed, step-by-step protocols for the potential use of **2-Methoxy-5-propylphenol** in pharmaceutical synthesis. These are proposed methodologies based on established chemical principles.

General Considerations for Handling 2-Methoxy-5-propylphenol

Based on GHS classifications for similar compounds, **2-Methoxy-5-propylphenol** may be harmful if swallowed and cause skin and eye irritation[1]. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood.

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Protocol 1: Synthesis of a Novel Cannabidiol Analog via Condensation with a Terpene

This protocol outlines a hypothetical synthesis of a cannabidiol analog from **2-Methoxy-5-propylphenol** and a suitable terpene, such as p-mentha-2,8-dien-1-ol, adapting established methods for CBD synthesis[5][6].

Objective: To synthesize a novel cannabidiol analog by reacting **2-Methoxy-5-propylphenol** with a terpene alcohol under acidic conditions.

Materials:

- **2-Methoxy-5-propylphenol**
- (+)-(1R,4R)-trans-p-mentha-2,8-dien-1-ol
- p-Toluenesulfonic acid (p-TSA) or other Lewis acid catalyst
- Anhydrous dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- Reaction Setup: To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add **2-Methoxy-5-propylphenol** (1.0 eq).

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- Solvent and Reactant Addition: Dissolve the starting material in anhydrous DCM. To this solution, add (+)-(1R,4R)-trans-p-mentha-2,8-dien-1-ol (1.1 eq).
- Catalyst Addition and Reaction: Cool the mixture to 0 °C in an ice bath. Slowly add p-toluenesulfonic acid (0.1 eq) to the stirred solution. Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) using a hexane/ethyl acetate solvent system.
- Workup: Upon completion, quench the reaction by adding saturated sodium bicarbonate solution. Separate the organic layer and wash sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by silica gel column chromatography using a gradient of hexane and ethyl acetate to isolate the desired cannabidiol analog.

Expected Outcome: The expected product is a novel cannabidiol analog where one of the phenolic hydroxyl groups is replaced by a methoxy group. The yield and purity will depend on the optimization of reaction conditions.

Causality of Experimental Choices:

- Anhydrous Conditions: The use of a flame-dried flask and anhydrous DCM is crucial to prevent the quenching of the Lewis acid catalyst and unwanted side reactions.
- Lewis Acid Catalyst: p-TSA facilitates the carbocation formation from the terpene alcohol, which is the key electrophile in the Friedel-Crafts-type alkylation of the electron-rich phenol ring.
- Reaction Temperature: Starting the reaction at a low temperature helps to control the initial exothermic reaction and can improve selectivity.
- Aqueous Workup: The use of sodium bicarbonate neutralizes the acidic catalyst, and the subsequent washes remove water-soluble impurities.

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Self-Validation: The identity and purity of the final compound should be confirmed by analytical techniques such as ^{1}H NMR, ^{13}C NMR, mass spectrometry, and HPLC.

Protocol 2: O-Demethylation to a Dihydroxy Propylbenzene Derivative

To access compounds with a resorcinol-like core, the methoxy group of **2-Methoxy-5-propylphenol** can be cleaved.

Objective: To demethylate **2-Methoxy-5-propylphenol** to yield 5-propylbenzene-1,2-diol.

Materials:

- **2-Methoxy-5-propylphenol**
- Boron tribromide (BBr_3) solution in DCM
- Anhydrous dichloromethane (DCM)
- Methanol
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- Reaction Setup: In a flame-dried, two-necked round-bottom flask under a nitrogen atmosphere, dissolve **2-Methoxy-5-propylphenol** (1.0 eq) in anhydrous DCM.
- Reagent Addition: Cool the solution to -78 °C using a dry ice/acetone bath. Slowly add a 1M solution of BBr_3 in DCM (1.2 eq) dropwise via a syringe.
- Reaction: Stir the reaction mixture at -78 °C for 1 hour and then allow it to warm to room temperature and stir for an additional 4-6 hours.

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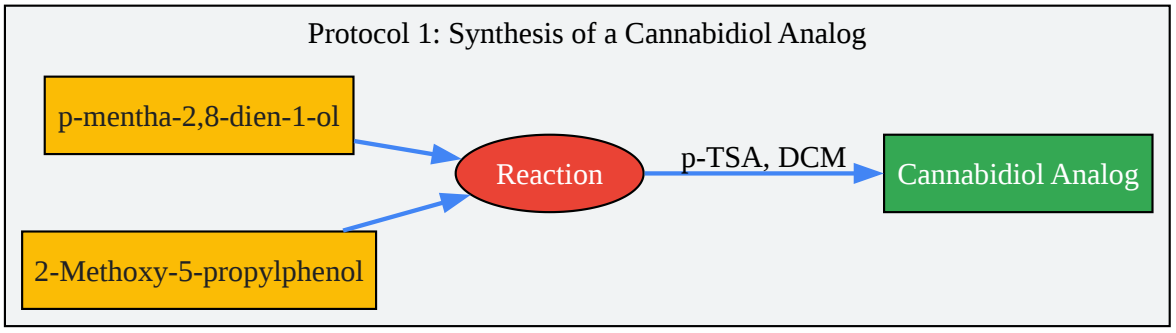
- Quenching: Cool the reaction mixture back to 0 °C and quench by the slow, dropwise addition of methanol.
- Workup: Add saturated sodium bicarbonate solution and extract the aqueous layer with DCM. Combine the organic layers and wash with brine.
- Drying and Concentration: Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel.

Causality of Experimental Choices:

- Boron Tribromide: BBr_3 is a powerful Lewis acid that is highly effective for the cleavage of aryl methyl ethers.
- Low Temperature: The reaction is initiated at a very low temperature to control the reactivity of BBr_3 and minimize side reactions.
- Methanol Quench: Methanol reacts with the excess BBr_3 and the boron-phenoxide complex to liberate the free phenol.

Visualization of Synthetic Pathways

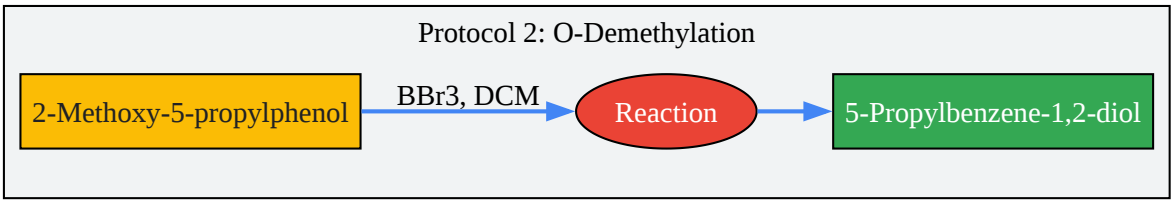
The following diagrams illustrate the proposed synthetic transformations.



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Caption: Proposed synthesis of a novel cannabidiol analog.



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Caption: O-Demethylation of **2-Methoxy-5-propylphenol**.

Future Directions and Conclusion

The exploration of **2-Methoxy-5-propylphenol** as a building block in pharmaceutical synthesis is still in its nascent stages. The protocols and potential applications outlined in this guide are intended to catalyze further research. The synthesis of novel cannabinoid-like molecules and potential anti-inflammatory agents represents a promising avenue for discovery.

It is our hope that this document will serve as a valuable resource for researchers and empower them to unlock the full synthetic potential of **2-Methoxy-5-propylphenol**. As with all pioneering research, careful experimentation and thorough characterization of novel compounds will be paramount to advancing our understanding and potentially delivering the next generation of therapeutics.

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